

In-Depth Technical Guide to the Spectroscopic Data of Bruceantinoside A

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Compound of Interest

Compound Name: *Bruceantinoside A*

Cat. No.: *B15594177*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the spectroscopic data for **Bruceantinoside A**, a potent antileukemic quassinoid glycoside. The information presented herein is essential for the identification, characterization, and further development of this natural product for potential therapeutic applications. All data is compiled from peer-reviewed scientific literature.

Core Spectroscopic Data

The structural elucidation of **Bruceantinoside A** relies primarily on Nuclear Magnetic Resonance (NMR) and Mass Spectrometry (MS) data. These techniques provide detailed insights into the molecular framework, connectivity, and stereochemistry of the compound.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the cornerstone for determining the complex structure of **Bruceantinoside A**. The following tables summarize the ^1H and ^{13}C NMR chemical shift assignments.

Table 1: ^{13}C NMR Spectroscopic Data of **Bruceantinoside A** (Aglycone moiety)

Carbon No.	Chemical Shift (δ) ppm
1	82.54 (d)
2	197.09 (s)
3	124.87 (d)
4	162.46 (s)
5	41.21 (d)
6	25.04 (t)
7	77.64 (d)
8	44.98 (s)
9	43.15 (d)
10	44.35 (s)
11	108.97 (s)
12	70.43 (d)
13	81.10 (s)
14	48.70 (s)
15	170.11 (s)
16	167.09 (s)
20	172.83 (s)
OCH ₃	52.45 (q)

Data sourced from Hamburger et al., 1988.[\[1\]](#)

Note: ^1H NMR data for **Bruceantinoside A**, while integral to its initial structure elucidation, is not available in a complete, tabulated format in the readily accessible literature. Researchers are directed to the primary publication for detailed proton chemical shifts and coupling

constants: Kupchan, S. M., et al. (1981). Antitumor Agents. 39. Bruceantinoside-A and -B, Novel Antileukemic Quassinoid Glucosides From Brucea antidysenterica. Journal of Natural Products, 44(4), 470-473.

Mass Spectrometry (MS)

Mass spectrometry data is crucial for determining the molecular weight and elemental composition of **Bruceantinoside A**. While specific fragmentation data from the original publication is not widely available in digital archives, the molecular formula is established as $C_{28}H_{36}O_{13}$. High-resolution mass spectrometry (HRMS) would provide the exact mass, confirming this composition.

Experimental Protocols

The following methodologies are representative of the techniques used for the spectroscopic analysis of quassinoids like **Bruceantinoside A**.

NMR Spectroscopy

NMR spectra for similar quassinoid compounds have been recorded on spectrometers operating at frequencies ranging from 300 MHz for 1H and 75 MHz for ^{13}C .[\[1\]](#)

- Sample Preparation: Samples are typically dissolved in deuterated solvents such as DMSO- d_6 at a concentration of 0.1–0.2 mol.[\[1\]](#)
- Internal Standard: Tetramethylsilane (TMS) is commonly used as an internal standard for 1H NMR spectra. For ^{13}C NMR, the solvent peak (e.g., the center line of DMSO- d_6 at 39.50 ppm) is often used as a reference.[\[1\]](#)
- Data Acquisition:
 - ^{13}C NMR: Unambiguous assignments for quassinoids are often achieved through one-bond and long-range heteronuclear correlation spectroscopy.[\[1\]](#)
 - 2D NMR: Techniques such as COSY (Correlation Spectroscopy) and DEPT (Distortionless Enhancement by Polarization Transfer) are employed to establish proton-proton and carbon-proton connectivities.[\[1\]](#) For COSY experiments, typical parameters involve recording 8 transients of 1K data points for each of 256 TI increments.[\[1\]](#)

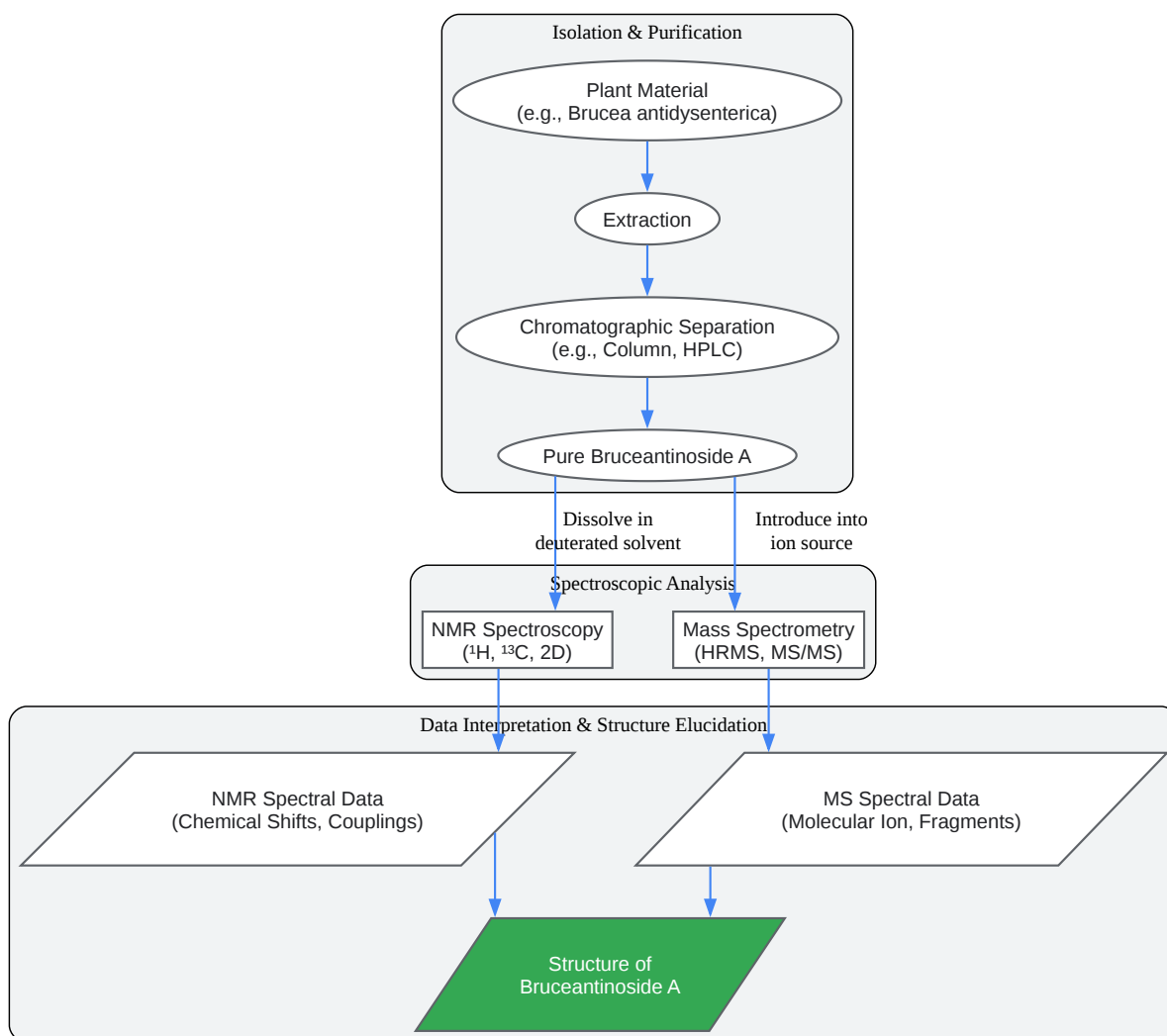
Mass Spectrometry

For glycosidic natural products like **Bruceantinoside A**, modern mass spectrometry techniques are invaluable.

- **Ionization Source:** Electrospray ionization (ESI) is a soft ionization technique well-suited for analyzing polar and thermally labile molecules like glycosides, minimizing fragmentation and preserving the molecular ion.
- **Mass Analyzer:** High-resolution mass analyzers such as Time-of-Flight (TOF) or Orbitrap are used to determine the accurate mass and elemental composition of the parent compound and its fragments.
- **Tandem MS (MS/MS):** To understand the structure of the sugar moiety and the aglycone, tandem mass spectrometry is employed. This involves isolating the parent ion, subjecting it to collision-induced dissociation (CID), and analyzing the resulting fragment ions. This process helps in sequencing the sugar units and identifying the core quassinoid structure.

Visualizations

The following diagram illustrates a generalized workflow for the isolation and spectroscopic analysis of a natural product like **Bruceantinoside A**.



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References

- 1. [researchgate.net](https://www.researchgate.net) [researchgate.net]
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